

Acoforestinine: Unraveling a Data-Deficient Diterpenoid Alkaloid

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Compound of Interest

Compound Name: Acoforestinine

Cat. No.: B10818227

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A comprehensive literature review reveals a significant scarcity of available research on **Acoforestinine**, a diterpenoid alkaloid isolated from the plant *Aconitum handelianum*. While the compound has been identified, detailed scientific data regarding its biological activity, experimental protocols, and mechanism of action are not publicly available, precluding the creation of an in-depth technical guide at this time.

Acoforestinine is cataloged as a diterpenoid alkaloid with the chemical formula $C_{35}H_{51}NO_{10}$ and a molecular weight of 645.78.^[1] It was first reported in a 2009 publication by Yang J, et al., in the "Zhongguo Zhong Yao Za Zhi" (China Journal of Chinese Materia Medica), which described the isolation of diterpenoid alkaloids from *Aconitum handelianum*.^[1]

Despite this initial identification, subsequent and extensive searches of scientific databases and literature repositories have yielded no further specific studies on **Acoforestinine**. This lack of follow-up research means that critical information for a technical whitepaper—such as quantitative biological activity data, detailed experimental methodologies for its isolation and study, and any elucidated signaling pathways—remains unpublished or inaccessible in the public domain.

The Broader Context: Diterpenoid Alkaloids from Aconitum

While information on **Acoforestinine** is sparse, the class of compounds to which it belongs—diterpenoid alkaloids from the *Aconitum* genus—is well-documented. These alkaloids are

known for their complex structures and a wide range of potent biological activities. Generally, they are classified based on their carbon skeleton into C18, C19, and C20 types.

Research on various Aconitum alkaloids has revealed significant pharmacological effects, including:

- Anti-inflammatory and analgesic properties
- Antitumor activity
- Antiarrhythmic effects
- Antiviral, insecticidal, and bactericidal potential

However, it is crucial to note that many diterpenoid alkaloids are also highly toxic, which has limited their therapeutic applications. The toxicity and bioactivity are closely linked to their specific chemical structures.

Due to the absence of specific data for **Acoforestinine**, it is not possible to generate the requested quantitative data tables, detailed experimental protocols, or signaling pathway diagrams. The creation of such a technical guide would require access to primary research data that is not currently available in the scientific literature. Further investigation and publication of research specifically focused on **Acoforestinine** are necessary before a comprehensive understanding of its properties and potential applications can be developed.

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References

- 1. researchgate.net [researchgate.net]
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